

Technical Guide: Safety and Handling of 3-Chloro-2-fluorophenylacetic Acid

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Compound of Interest

Compound Name: 3-Chloro-2-fluorophenylacetic acid

Cat. No.: B1362240

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document is intended for informational purposes only and should not be substituted for a comprehensive Safety Data Sheet (SDS) provided by the manufacturer. Always consult the specific SDS for the most accurate and up-to-date information before handling this chemical.

Introduction

3-Chloro-2-fluorophenylacetic acid is an organic compound that serves as an important intermediate in organic synthesis, particularly in the development of pharmaceuticals and other biologically active molecules.^[1] Its chemical structure, containing both chlorine and fluorine atoms on the phenyl ring, imparts unique reactivity that is valuable for medicinal chemistry and drug discovery programs. This guide provides a summary of the available safety and handling information for this compound.

Chemical and Physical Properties

Limited quantitative data for **3-Chloro-2-fluorophenylacetic acid** is publicly available. The following table summarizes its known properties.

| Property | Value | Reference |
|-------------------|--|-----------|
| Chemical Name | 2-(3-Chloro-2-fluorophenyl)acetic acid | [2] |
| CAS Number | 261762-96-3 | [2] |
| Molecular Formula | C ₈ H ₆ ClFO ₂ | [1][2] |
| Appearance | White to light yellow crystalline solid | [1] |
| Solubility | Soluble in alcohols, ketones, and ether solvents; slightly soluble in water. | [1] |

Hazard Identification and GHS Classification

While a specific GHS classification for **3-Chloro-2-fluorophenylacetic acid** is not readily available, based on information for structurally similar compounds, it should be handled as a hazardous substance.[3][4][5] The primary hazards are expected to be:

| Hazard | Description |
|-------------------------------|---|
| Acute Toxicity | The toxicological properties have not been fully investigated. Handle with caution. |
| Skin Corrosion/Irritation | Expected to cause skin irritation.[1][3] |
| Serious Eye Damage/Irritation | Expected to cause serious eye irritation.[1][3] |
| Respiratory Irritation | May cause respiratory irritation upon inhalation of dust.[1][3] |

Signal Word: Warning

Hazard Statements (Presumed):

- H315: Causes skin irritation.[3]

- H319: Causes serious eye irritation.[3]
- H335: May cause respiratory irritation.[3]

Safety and Handling Precautions

Adherence to strict safety protocols is crucial when working with **3-Chloro-2-fluorophenylacetic acid**. The following table outlines recommended precautions.

| Precaution Type | Recommended Action | Reference |
|-------------------------------------|--|-----------|
| Engineering Controls | Work in a well-ventilated area, preferably in a chemical fume hood. Ensure easy access to an eyewash station and safety shower. | [3] |
| Personal Protective Equipment (PPE) | - Eye/Face Protection: Wear chemical safety goggles and a face shield. - Skin Protection: Wear a lab coat and chemically resistant gloves (e.g., nitrile). - Respiratory Protection: Use a NIOSH-approved respirator with an appropriate cartridge if dust inhalation is possible. | [1][3] |
| General Hygiene | Avoid contact with skin, eyes, and clothing. Do not breathe dust. Wash hands thoroughly after handling. Do not eat, drink, or smoke in the laboratory. | [3] |

First Aid Measures

In case of exposure, follow these first aid procedures and seek immediate medical attention.

| Exposure Route | First Aid Procedure | Reference |
|----------------|--|-----------|
| Inhalation | Move the person to fresh air. If breathing is difficult, administer oxygen. If breathing has stopped, give artificial respiration. | [3][6] |
| Skin Contact | Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. | [3][6] |
| Eye Contact | Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. | [3][6] |
| Ingestion | Do NOT induce vomiting. If the person is conscious, rinse their mouth with water and give them 2-4 cupfuls of water or milk to drink. Never give anything by mouth to an unconscious person. | [3][6] |

Fire and Explosion Hazard Data

Detailed flammability data for **3-Chloro-2-fluorophenylacetic acid** is not available. However, for related compounds, the fire hazard is generally low.

| Parameter | Information | Reference |
|-------------------------------|--|-----------|
| Flammability | Not expected to be flammable. | [3] |
| Suitable Extinguishing Media | Use water spray, dry chemical, carbon dioxide, or alcohol-resistant foam. | [3][6] |
| Hazardous Combustion Products | Thermal decomposition may produce carbon oxides, hydrogen chloride, and hydrogen fluoride. | [3] |
| Firefighting Procedures | Wear self-contained breathing apparatus (SCBA) and full protective gear. | [3][6] |

Accidental Release Measures

In the event of a spill, follow these procedures to minimize exposure and environmental contamination.

| Step | Action | Reference |
|---------------------------|--|-----------|
| Personal Precautions | Evacuate the area. Wear appropriate personal protective equipment (PPE) as outlined in Section 4. Avoid breathing dust. | [3] |
| Environmental Precautions | Prevent the material from entering drains or waterways. | [3] |
| Containment and Cleanup | Carefully sweep up the solid material, avoiding dust generation, and place it in a suitable, labeled container for disposal. | [3] |

Storage and Disposal

Proper storage and disposal are essential for safety and environmental protection.

| Aspect | Recommendation | Reference |
|----------|--|-----------|
| Storage | Store in a tightly closed container in a cool, dry, and well-ventilated area. Keep away from incompatible materials such as strong oxidizing agents and bases. | [3] |
| Disposal | Dispose of waste in accordance with local, state, and federal regulations. This may involve incineration in a licensed facility. | [3] |

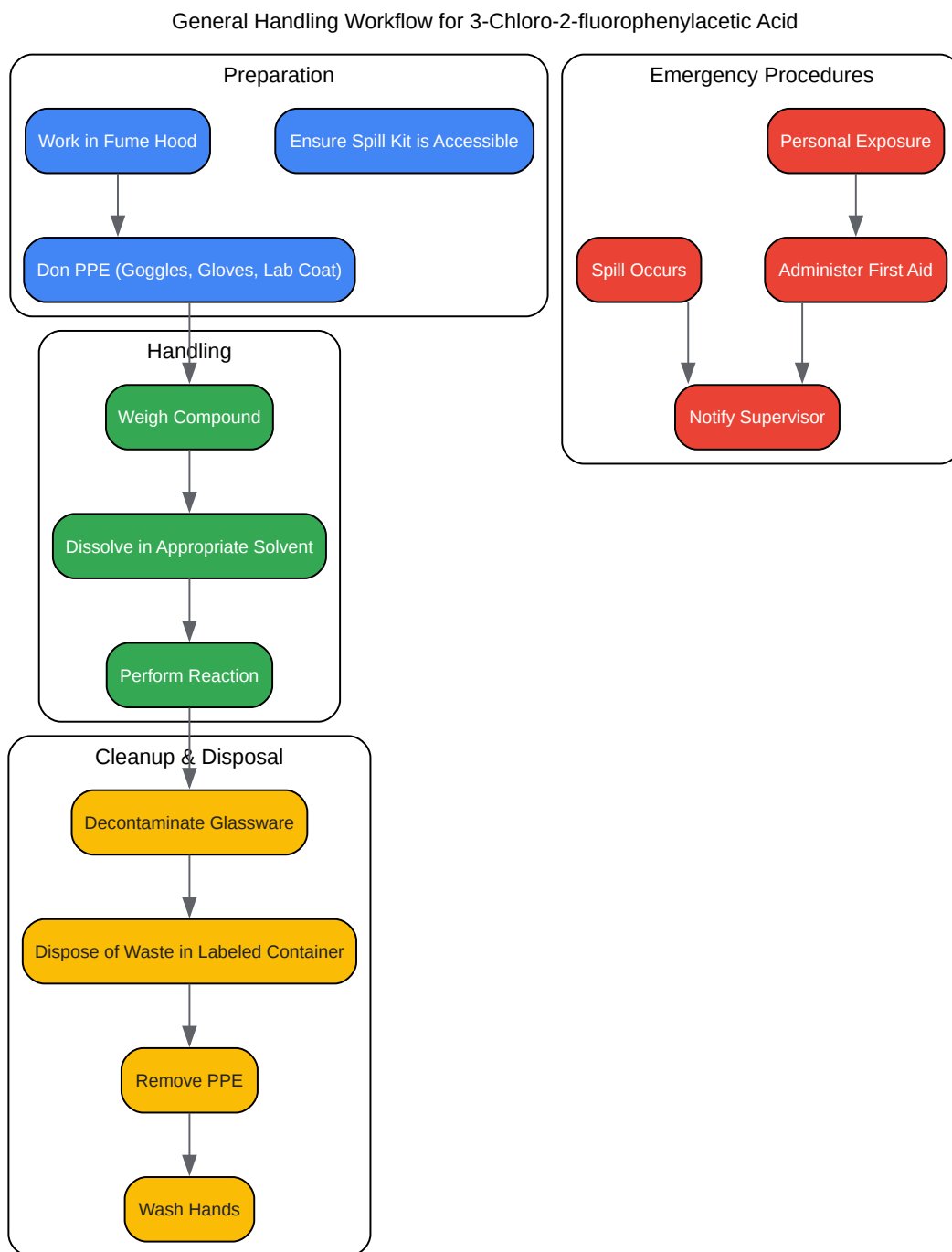
Experimental Protocols

Due to the limited public information, a specific, validated experimental protocol for the synthesis or analysis of **3-Chloro-2-fluorophenylacetic acid** cannot be provided. A general synthetic route mentioned involves the fluorination and chlorination of acetophenone, though specific conditions and reagents are not detailed.[1]

For analytical purposes, High-Performance Liquid Chromatography (HPLC) methods developed for other fluorophenylacetic acid isomers could potentially be adapted. Such methods often utilize a C18 column with a mobile phase of acetonitrile and water with a formic or acetic acid modifier, and UV detection.

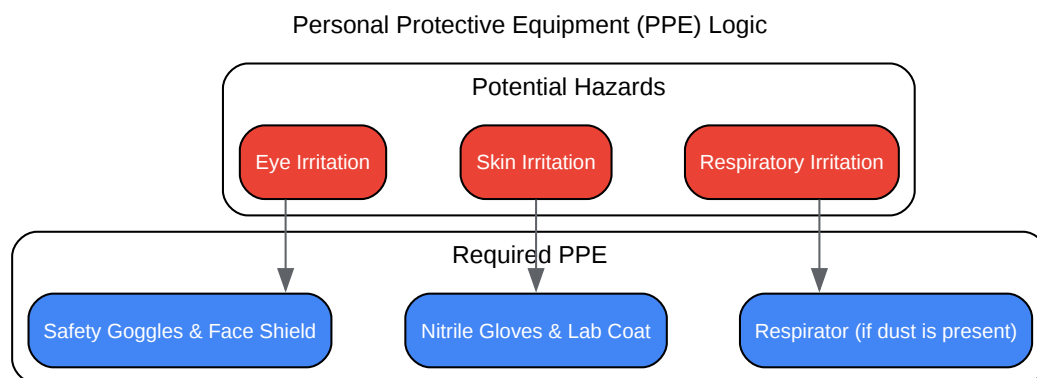
Visualized Workflows

The following diagrams illustrate key logical relationships and workflows for handling this compound.



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Caption: General laboratory workflow for handling **3-Chloro-2-fluorophenylacetic acid**.



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Caption: Logic for selecting appropriate PPE based on potential hazards.

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